

N-Cbz-L-leucine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *N-[(Phenylmethoxy)carbonyl]-L-leucine*

Cat. No.: *B554384*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safe handling, storage, and disposal of N-Cbz-L-leucine (N-Benzyloxycarbonyl-L-leucine), a key reagent in peptide synthesis and other areas of chemical research. Adherence to the protocols and safety measures outlined herein is crucial for minimizing risks and ensuring a safe laboratory environment.

Chemical and Physical Properties

N-Cbz-L-leucine is a derivative of the amino acid L-leucine where the amino group is protected by a benzyloxycarbonyl (Cbz) group.^[1] This protection is vital for controlled peptide bond formation during synthesis.^[2] Its physical and chemical properties are summarized below.

Property	Value	Source
CAS Number	2018-66-8	[3]
Molecular Formula	C14H19NO4	[3]
Molecular Weight	265.3 g/mol	[3]
Appearance	Colorless to light yellow clear viscous liquid or weak solid	[2][4]
Density	~1 g/mL at 25 °C	[5][6]
Refractive Index	n _{20/D} 1.512	[5][6]
Solubility	Not miscible or difficult to mix in water. Soluble in chloroform, DMSO, and methanol.	[5][7]
Storage Temperature	2-8°C, keep cold.	[3][7]

Hazard Identification and Safety Precautions

While comprehensive toxicological data is not fully available, N-Cbz-L-leucine is classified with several potential hazards that necessitate careful handling.

GHS Hazard Statements: According to some suppliers, N-Cbz-L-leucine may be classified as a skin irritant, a respiratory irritant, and is suspected of causing cancer and damaging fertility or the unborn child.[8] It may also be a flammable liquid and vapor.

Precautionary Statements: Standard safety precautions should be followed, including avoiding inhalation, ingestion, and contact with skin and eyes.[8] It is recommended to handle this chemical in a well-ventilated area or under a chemical fume hood.[9]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling N-Cbz-L-leucine to minimize exposure.

PPE	Specification	Source
Eye Protection	Safety glasses with side shields or chemical safety goggles.	[9]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	[9]
Skin and Body Protection	Laboratory coat.	[9]
Respiratory Protection	Not typically required under normal use with adequate ventilation. If aerosols or dusts are generated, a NIOSH-approved respirator may be necessary.	[9]

Experimental Protocols and Handling

The primary use of N-Cbz-L-leucine is in peptide synthesis, which involves the protection of the N-terminus of leucine to allow for the formation of a peptide bond with another amino acid.[\[2\]](#)

General Handling Procedures

- Work Area: Always handle N-Cbz-L-leucine in a well-ventilated area, preferably within a chemical fume hood.
- Ignition Sources: Keep away from heat, sparks, and open flames.[\[7\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[9\]](#)

Example Experimental Protocol: N-Cbz Protection of an Amino Acid

This protocol describes a general method for the introduction of a Cbz protecting group to an amino acid, a reaction central to the utility of N-Cbz-L-leucine's chemical class.

Materials:

- Amino acid
- Sodium bicarbonate (NaHCO_3)
- Benzyl chloroformate (Cbz-Cl)
- Tetrahydrofuran (THF)
- Water
- Ethyl acetate (AcOEt)
- Brine
- Sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve the amino acid in a 2:1 mixture of THF and water.
- Add sodium bicarbonate to the solution.
- Cool the mixture to 0°C in an ice bath.
- Slowly add benzyl chloroformate (Cbz-Cl) to the cooled solution.
- Stir the reaction mixture at 0°C for several hours.
- Dilute the reaction mixture with water and extract with ethyl acetate.
- Wash the combined organic layers with brine.
- Dry the organic layer over sodium sulfate and concentrate in vacuo.
- Purify the resulting residue by silica gel column chromatography.[\[10\]](#)

Deprotection of a Cbz-Protected Amine

The removal of the Cbz group is a common subsequent step in peptide synthesis.

Materials:

- Cbz-protected amine
- Methanol (MeOH)
- Palladium on carbon (Pd/C)
- Hydrogen gas (H₂) or a hydrogen donor for transfer hydrogenolysis

Procedure (Hydrogenolysis):

- Dissolve the Cbz-protected amine in methanol.
- Add a catalytic amount of 5% Palladium on carbon.
- Stir the mixture under a hydrogen atmosphere (or with a hydrogen donor) at an appropriate temperature (e.g., 60°C) for several hours.
- After the reaction is complete, filter the catalyst through a pad of celite.
- Concentrate the filtrate in vacuo to obtain the deprotected amine.[\[10\]](#)

Storage, Stability, and Disposal

Proper storage and disposal are critical for maintaining the integrity of N-Cbz-L-leucine and ensuring laboratory safety.

Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[8\]](#) The recommended storage temperature is between 2°C and 8°C.[\[3\]](#) The compound is reported to be stable at room temperature in a closed container under normal storage and handling conditions.[\[7\]](#)

Stability and Reactivity:

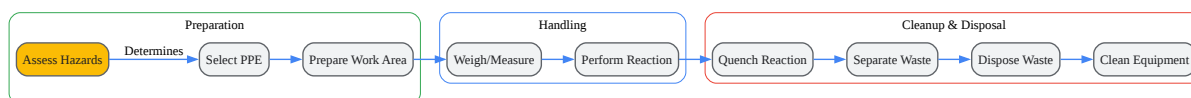
- **Hazardous Decomposition Products:** Upon combustion, N-Cbz-L-leucine may produce carbon monoxide, carbon dioxide, and nitrogen oxides.[\[8\]](#)

- Incompatible Materials: Strong oxidizing agents.[8]

Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.[11] Contaminated packaging should be disposed of in the same manner as the chemical.

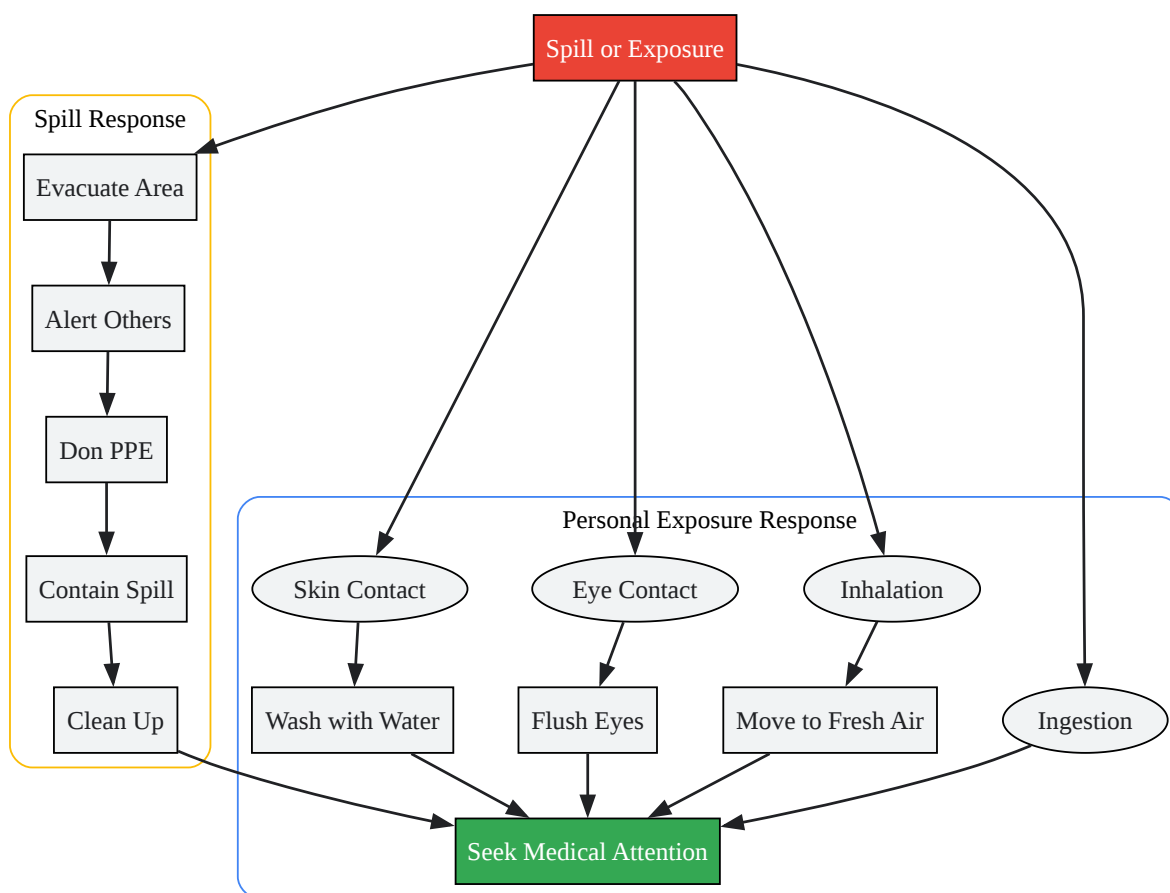
Visualized Workflows and Relationships

The following diagrams, generated using Graphviz, illustrate key workflows and logical relationships for the safe handling of N-Cbz-L-leucine.



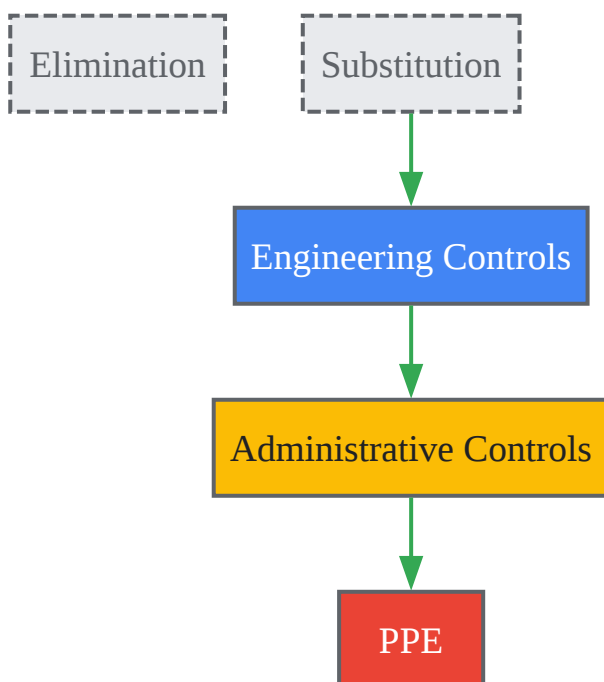
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Caption: A generalized workflow for the safe handling of N-Cbz-L-leucine in a laboratory setting.



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Caption: A flowchart outlining emergency response procedures for spills and personal exposure.



Hierarchy of Controls for N-Cbz-L-leucine

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